

Handling and safety precautions for 4-(aminomethyl)tetrahydro-2H-pyran-4-ol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(aminomethyl)tetrahydro-2H-pyran-4-ol

Cat. No.: B1371144

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Prepared by the Senior Application Scientist Team

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals utilizing **4-(aminomethyl)tetrahydro-2H-pyran-4-ol** (CAS No: 783303-73-1). It provides in-depth safety information, handling protocols, and troubleshooting solutions for common experimental challenges.

Chemical Profile & Quick Stats

For immediate reference, the key identifiers and properties of **4-(aminomethyl)tetrahydro-2H-pyran-4-ol** are summarized below.

Property	Value	Source
CAS Number	783303-73-1	[1]
Molecular Formula	C6H13NO2	[1]
Molecular Weight	131.17 g/mol	[1]
Synonyms	4-(aminomethyl)oxan-4-ol	[1][2]
Primary Use	Research & Development, Medicinal Chemistry Building Block	[1][2]

Frequently Asked Questions (FAQs)

This section addresses common initial inquiries regarding the handling and properties of **4-(aminomethyl)tetrahydro-2H-pyran-4-ol**.

Q: What is **4-(aminomethyl)tetrahydro-2H-pyran-4-ol** and what are its primary applications?

A: **4-(aminomethyl)tetrahydro-2H-pyran-4-ol** is a valuable chemical building block used extensively in medicinal chemistry and organic synthesis. Its structure, featuring a tetrahydropyran ring with both a primary amine and a tertiary hydroxyl group, makes it a versatile scaffold. This unique arrangement is utilized in the development of bioactive molecules, including selective inhibitors of mTOR kinase and phosphodiesterase 10A (PDE10A), which are targets for research in oncology and schizophrenia, respectively.[2]

Q: What are the primary hazards associated with this compound?

A: According to the Globally Harmonized System (GHS), this compound is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[3] It is crucial to handle it with appropriate personal protective equipment in a well-ventilated area.

Q: How should I properly store this chemical?

A: The compound should be stored in a tightly closed container in a location that is dry, cool, and well-ventilated.[3][4] It should be stored separately from incompatible materials and

foodstuff containers.[3] For long-term stability and to prevent potential degradation such as oxidation, storage under an inert gas atmosphere (e.g., Argon or Nitrogen) is recommended.[5]

Q: What chemicals or materials are incompatible with **4-(aminomethyl)tetrahydro-2H-pyran-4-ol**?

A: Due to its chemical nature, it is incompatible with strong oxidizing agents, strong acids, acid chlorides, and reducing agents.[4][6] Contact with these materials should be avoided to prevent vigorous or uncontrolled reactions.

Q: What is the correct procedure for disposing of waste?

A: All waste material, including empty containers, must be disposed of in accordance with national and local regulations. Do not mix with other waste. Uncleaned containers should be treated with the same precautions as the product itself and disposed of at an approved waste disposal plant.[7]

Hazard Identification and Safety Precautions

A thorough understanding of the hazards is critical for safe experimentation.

GHS Hazard Classification

Hazard Code	Statement	Class
H315	Causes skin irritation	Skin Irritant, Category 2
H319	Causes serious eye irritation	Eye Irritant, Category 2A
H335	May cause respiratory irritation	STOT SE, Category 3

Source: Echemi Safety Data Sheet[3]

Required Personal Protective Equipment (PPE)

Adherence to PPE standards is mandatory to mitigate exposure risks.

Protection Type	Specification	Rationale
Eye/Face	Wear tightly fitting safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US) standards.[3][4]	Prevents contact with eyes, which can cause serious irritation.[3]
Skin	Handle with chemical-impermeable gloves (e.g., Nitrile rubber) that satisfy EU Directive 89/686/EEC and EN 374 standard. Wear appropriate protective clothing.[3][4]	Prevents skin contact, which can cause irritation.[3] Contaminated gloves must be disposed of properly.
Respiratory	Use only in a chemical fume hood or a well-ventilated area. [4][6] If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate filter (e.g., Type ABEK).[3]	Prevents inhalation of vapors or aerosols, which may cause respiratory tract irritation.[3]
General Hygiene	Facilities must be equipped with an eyewash station and a safety shower.[4][6] Wash hands thoroughly after handling.[3]	Ensures immediate decontamination capabilities in case of accidental exposure.

Emergency Procedures & First Aid

Immediate and appropriate action during an emergency is vital.

Personal Exposure Response

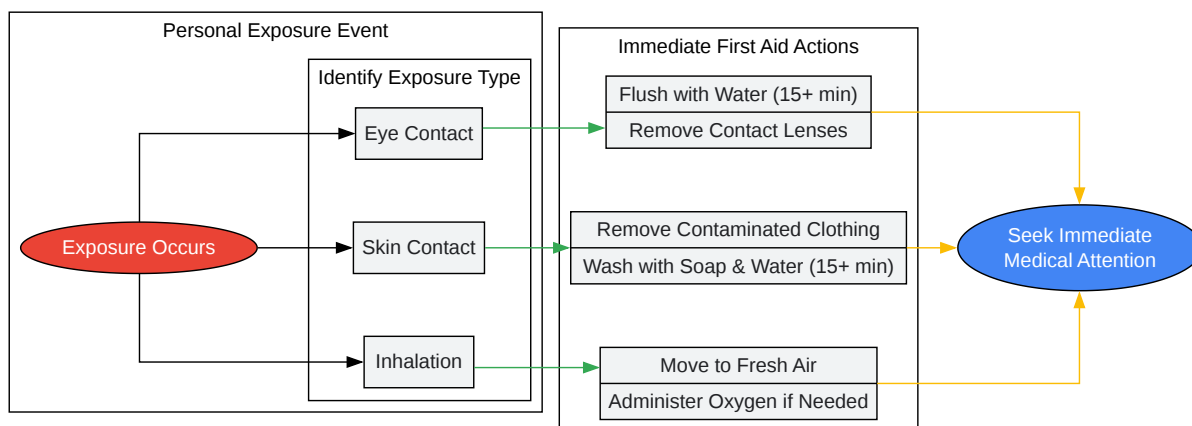
- Inhalation: Move the victim to fresh air immediately.[1][3] If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration (do not use mouth-to-mouth resuscitation) and seek immediate medical attention.[1][3][4]

- Skin Contact: Immediately take off all contaminated clothing.[1][3] Wash the affected area with soap and plenty of water for at least 15 minutes.[4][8] Consult a physician.[3][8]
- Eye Contact: Immediately flush eyes with plenty of pure water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][4] Remove contact lenses if present and easy to do.[7] Seek immediate medical attention.[4]
- Ingestion: Rinse the mouth thoroughly with water.[3][8] Do NOT induce vomiting.[3][4] Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[1][3]

Spill & Fire Response

- Accidental Spill: Ensure adequate ventilation and evacuate personnel to a safe area.[3] Remove all sources of ignition.[3] Wear full PPE as described in Section 3. Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and collect it into a suitable, closed container for disposal.[4] Prevent the chemical from entering drains or waterways.[3][4]
- Fire Fighting: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam as extinguishing media.[3][4] Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.[3][4]

Emergency Response Workflow Diagram



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Caption: Workflow for personal exposure first aid response.

Troubleshooting Guide for Experimental Applications

This section provides solutions to potential issues encountered during experiments involving **4-(aminomethyl)tetrahydro-2H-pyran-4-ol**.

Q: My reaction yield is consistently lower than expected. What are the likely causes?

A: Low yields can stem from several factors. Consider the following:

- **Reagent Purity & Stability:** The compound contains both an amine and a tertiary alcohol, which can be susceptible to degradation. Ensure it was stored correctly (cool, dry, under inert gas) to prevent oxidation or other side reactions.^{[3][5]} Verify the purity of all other reagents and solvents.

- **Reaction Conditions:** The primary amine is a good nucleophile, but reactions may be reversible or require specific pH ranges. The tertiary alcohol is generally stable but could undergo elimination under harsh acidic conditions and heat. Re-evaluate reaction time, temperature, and stoichiometry.
- **Incomplete Reaction:** Monitor the reaction progress using an appropriate technique (e.g., TLC, LC-MS). An extended reaction time or a slight increase in temperature (if thermally stable) might be necessary.
- **Workup & Purification Losses:** The compound's polarity, due to the amine and hydroxyl groups, can lead to losses during aqueous workup or column chromatography. Ensure the pH is adjusted correctly during extraction and consider using a more polar eluent system for chromatography.

Q: I am observing an unexpected byproduct in my LC-MS/NMR analysis. What could it be?

A: The bifunctional nature of the molecule provides pathways for side reactions.

- **Dimerization/Oligomerization:** The primary amine of one molecule could potentially react with an activated form of another, though this is less common without a specific coupling agent.
- **Oxidation:** While the tertiary alcohol is resistant to oxidation, the primary amine can be oxidized. Check if your reaction conditions involve any oxidizing agents, including atmospheric oxygen over long reaction times.
- **Contamination:** The most common source of unexpected signals is contamination from starting materials, solvents, or previously used glassware. Always use positive and negative controls to validate your setup.^[9]

Q: The compound appears to have discolored or changed consistency during storage. Is it still usable?

A: Discoloration (e.g., turning yellow) or a change in consistency can indicate degradation. This is often due to slow oxidation from air exposure or reaction with atmospheric moisture/CO₂.

- **Recommendation:** Before use, it is highly advisable to re-analyze the material's purity via NMR, LC-MS, or another suitable method. If significant degradation or impurity peaks are

observed, the material should be repurified (e.g., by distillation or chromatography) or discarded. To prevent this, always store the compound in a tightly sealed container under an inert atmosphere, especially after the container has been opened.[3][5]

Example Experimental Protocol: N-Acylation

This protocol details a standard N-acylation reaction, a common step in modifying the primary amine of **4-(aminomethyl)tetrahydro-2H-pyran-4-ol**.

Objective: To synthesize N-((4-hydroxytetrahydro-2H-pyran-4-yl)methyl)acetamide.

Causality: This reaction adds an acetyl group to the primary amine. A non-nucleophilic base (Triethylamine, TEA) is used to scavenge the HCl generated as a byproduct, preventing it from protonating the starting amine and stopping the reaction. The reaction is performed at 0 °C initially to control the exothermic nature of the acylation.

Materials:

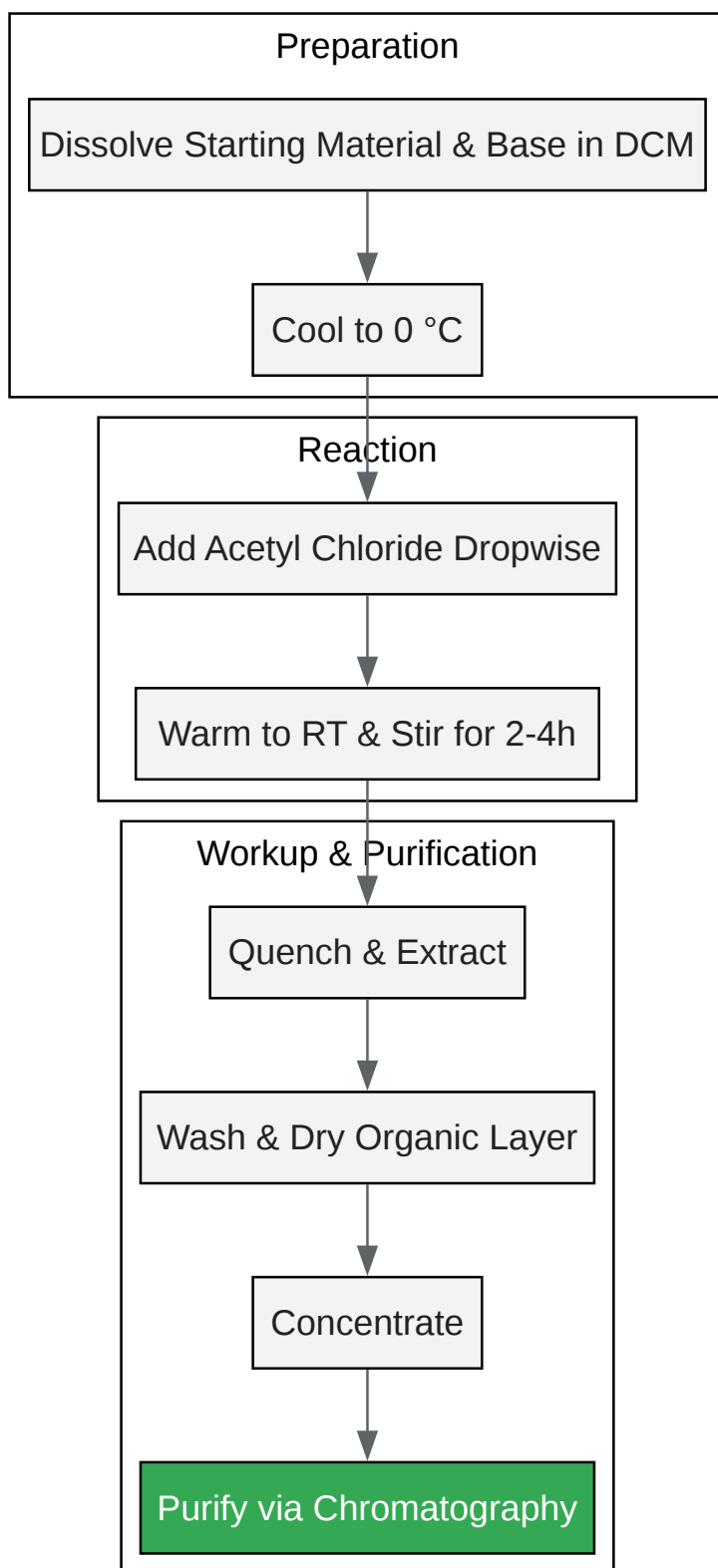
- **4-(aminomethyl)tetrahydro-2H-pyran-4-ol**
- Acetyl chloride
- Triethylamine (TEA)
- Dichloromethane (DCM, anhydrous)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- Setup: In a flame-dried, round-bottom flask under an argon or nitrogen atmosphere, dissolve **4-(aminomethyl)tetrahydro-2H-pyran-4-ol** (1.0 eq) and triethylamine (1.2 eq) in anhydrous DCM.

- **Cooling:** Cool the stirred solution to 0 °C using an ice-water bath. This is critical for controlling the reaction rate and minimizing side reactions.
- **Reagent Addition:** Add acetyl chloride (1.1 eq) dropwise to the cooled solution over 10-15 minutes using a syringe. A white precipitate (triethylamine hydrochloride) will form.
- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Let it stir for 2-4 hours, monitoring by TLC until the starting material is consumed.
- **Quenching & Workup:** Carefully quench the reaction by slowly adding saturated sodium bicarbonate solution. Transfer the mixture to a separatory funnel, separate the layers, and extract the aqueous layer twice with DCM.
- **Washing:** Combine the organic layers and wash sequentially with water and then brine. Each wash helps remove water-soluble impurities.
- **Drying & Concentration:** Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the resulting crude product by flash column chromatography on silica gel to obtain the pure N-acylated product.

N-Acylation Experimental Workflow



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Caption: Step-by-step workflow for a typical N-acylation reaction.

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- To cite this document: BenchChem. [Handling and safety precautions for 4-(aminomethyl)tetrahydro-2H-pyran-4-ol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1371144#handling-and-safety-precautions-for-4-aminomethyl-tetrahydro-2h-pyran-4-ol]

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